

Technical Guide: Sourcing and Synthesis of 1-Propylfluoranthene Reference Standard

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Compound of Interest

Compound Name: 1-Propylfluoranthene

Cat. No.: B15466964

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For Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the commercial availability and procurement of the **1-propylfluoranthene** analytical standard. Investigations into major chemical supplier catalogs indicate that **1-propylfluoranthene** is not offered as a stock item or certified reference material. Therefore, researchers requiring this compound must rely on custom synthesis services. This document provides a summary of potential synthesis providers and a detailed, representative protocol for its laboratory synthesis.

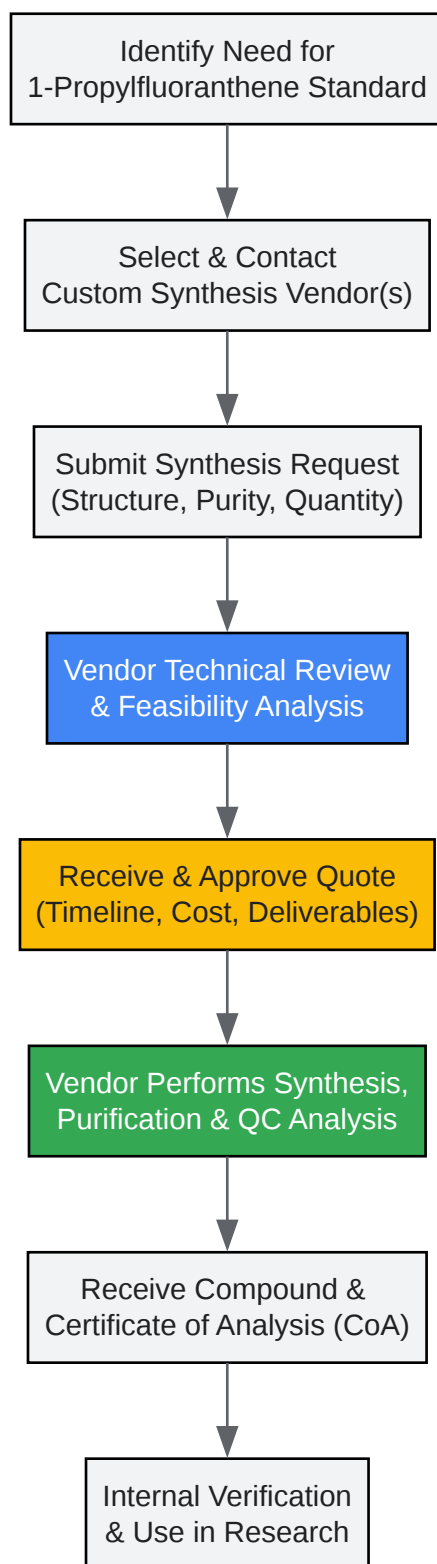
Commercial Availability and Procurement

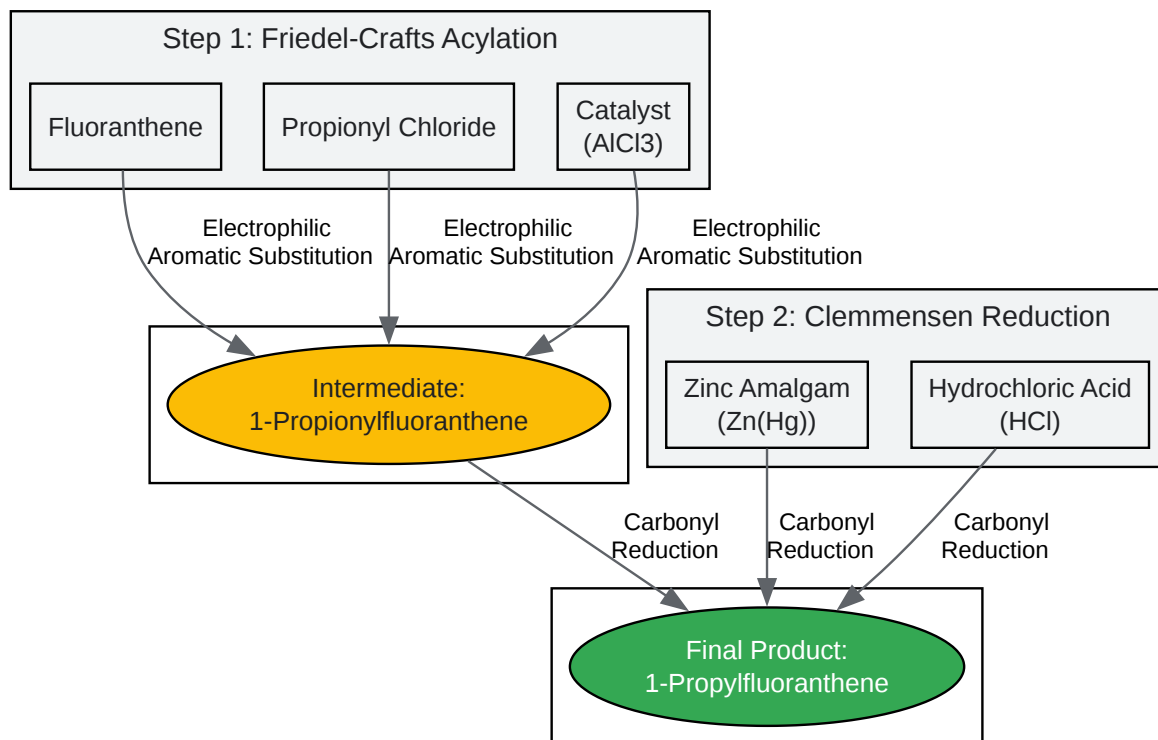
As of late 2025, **1-propylfluoranthene** is not available as an off-the-shelf product. Procurement necessitates a custom synthesis request from a specialized chemical manufacturing company. These services typically involve consultation, quotation, synthesis, purification, and analytical verification of the final compound.

The following table summarizes companies that offer custom synthesis of complex organic molecules, including polycyclic aromatic hydrocarbons (PAHs).

Company Name	Specialization / Relevant Services	Scale	Notes
BOC Sciences	Custom synthesis of aromatic hydrocarbons, PAHs, reference standards, and metabolites.[1]	mg to kg	Offers comprehensive services from route design to full-scale production and analytical support.[1]
Enamine	Custom synthesis of a wide variety of organic compounds, including scaffolds and reference compounds.	mg to kg	Provides a quote and synthetic scheme upon evaluation of the request.[2]
Tocris Bioscience	High-purity, complex organic molecule synthesis, including specialized and rare organics.	mg to kg	Employs PhD-qualified chemists for route development and synthesis.[3]
Aurora Fine Chemicals	Custom organic synthesis for drug discovery and research, specializing in complex, multi-step syntheses.	N/A	Focuses on providing competitive pricing and fast delivery for custom projects.[4]

The general workflow for procuring a custom-synthesized standard is outlined in the diagram below.





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